

physical properties of 6-(Chloromethyl)phenanthridine

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Compound of Interest

Compound Name: 6-(Chloromethyl)phenanthridine

CAS No.: 40484-36-4

Cat. No.: B3024881

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Technical Whitepaper: Physicochemical Profiling of **6-(Chloromethyl)phenanthridine**

Executive Summary

6-(Chloromethyl)phenanthridine (6-CMP) is a high-value heterocyclic intermediate primarily utilized in the synthesis of DNA-intercalating agents, fluorescent probes (e.g., ethidium derivatives), and poly(ADP-ribose) polymerase (PARP) inhibitors.^[1] Its utility stems from the high electrophilicity of the exocyclic chloromethyl group, which serves as a "benzylic-like" anchor for nucleophilic substitution.^[1]

This guide moves beyond basic catalog data to provide a functional roadmap for researchers. It details the compound's physicochemical behavior, specific reactivity hazards (hydrolysis kinetics), and a validated protocol for its derivatization.^[1]

Part 1: Molecular Identity & Structural Analysis^[1]

6-CMP is distinct from its isomer, 6-chlorophenanthridine (where the chlorine is directly attached to the aromatic ring).^[1] In 6-CMP, the chlorine is attached to a methylene bridge at

the C6 position, conferring significantly higher reactivity toward nucleophiles via SN2 mechanisms.[1]

Parameter	Data
Chemical Name	6-(Chloromethyl)phenanthridine
CAS Number	40484-36-4
Molecular Formula	C ₁₄ H ₁₀ ClN
Molecular Weight	227.69 g/mol
Structural Feature	Fused tricyclic aromatic system with an activated alkyl halide at C6.[1][2]
SMILES	<chem>C1CC1=NC2=CC=CC=C2C3=CC=CC=C13</chem>

Part 2: Physical Constants & Characterization

The following data aggregates experimentally observed properties and calculated values derived from structural analogs.

Physicochemical Table

Property	Value / Description	Contextual Note
Appearance	Off-white to beige solid	Color darkens upon oxidation or hydrolysis.[1]
Melting Point	112–118 °C (Typical range)	Note: Pure samples may melt sharply; broad ranges indicate hydrolysis to the alcohol.[1]
Solubility (Organic)	Soluble in CH ₂ Cl ₂ (DCM), CHCl ₃ , DMSO	DCM is the preferred solvent for anhydrous reactions.[1]
Solubility (Aqueous)	Insoluble / Decomposes	Critical: Rapidly hydrolyzes in water to form 6-(hydroxymethyl)phenanthridine.[1]
UV-Vis Absorption	ngcontent-ng-c3230145110="" _nghost-ng-c1768664871="" class="inline ng-star-inserted"> ~250 nm, ~340 nm	Characteristic phenanthridine tricyclic absorption.
pKa (Conjugate Acid)	~4.5 - 5.0 (Estimated)	Nitrogen lone pair is less basic due to aromatic delocalization. [1]

Spectroscopic Signature (Predicted ¹H NMR)

To validate identity during QC, look for these key signals in CDCl₃:

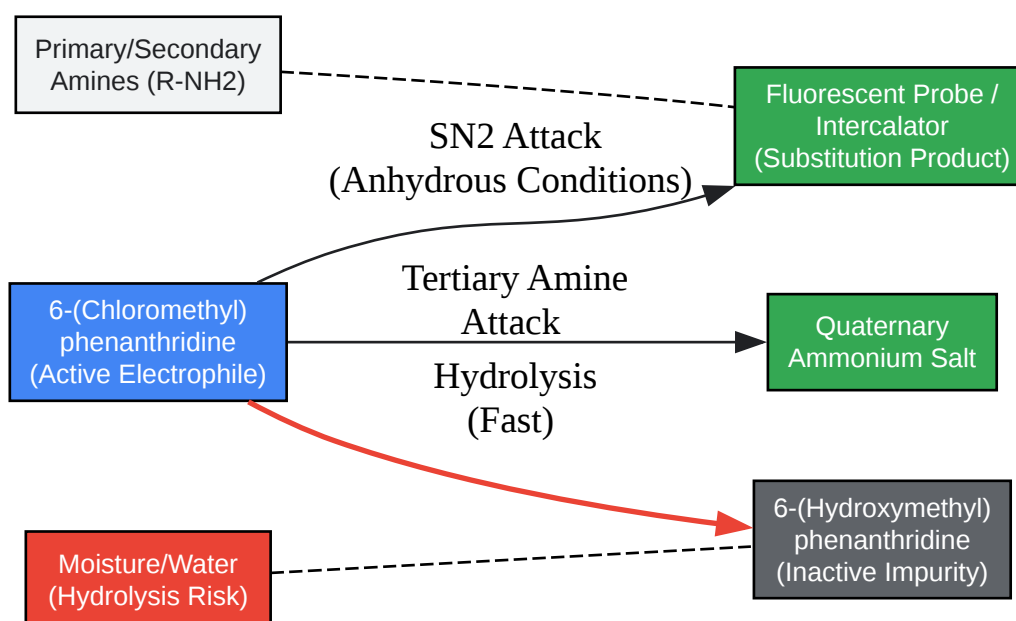
- Aromatic Region (7.5 – 8.7 ppm): Multiplets corresponding to the 8 protons of the phenanthridine core.[1]
- Benzylic Methylene (5.0 – 5.3 ppm): A sharp singlet (2H).[1] Shift Note: If this signal shifts upfield to ~4.8 ppm or disappears, check for hydrolysis (formation of -CH₂OH).[1]

Part 3: Reactivity & Stability Profile

The core utility of 6-CMP lies in the lability of the C-Cl bond.[1] However, this also dictates its instability.[1] The carbon atom of the chloromethyl group is electron-deficient, activated by the adjacent electron-withdrawing imine (C=N) bond of the phenanthridine ring.[1]

Reactivity Pathways

The following Graphviz diagram illustrates the primary reaction pathways and degradation risks.[1]



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Figure 1: Primary electrophilic pathways of 6-CMP.[1] Note the competition between desired nucleophilic substitution (green) and hydrolytic degradation (red).[1]

Stability Warning

- **Hydrolysis:** Exposure to atmospheric moisture converts the chloromethyl group to a hydroxymethyl group.[1] This reaction releases HCl, which can protonate the ring nitrogen, autocatalyzing further degradation.[1]
- **Storage:** Must be stored at 2–8°C under an inert atmosphere (Argon/Nitrogen). Desiccants are mandatory.[1]

Part 4: Handling & Safety Protocols

Hazard Classification: Alkylating Agent.[1]

- Health: Corrosive to skin and eyes.[1] Potential mutagen (due to DNA intercalation capability).[1]
- Inhalation: Destructive to mucous membranes.[1] All solids must be weighed inside a fume hood.[1]

Decontamination: Spills should be treated with a dilute solution of ammonia or sodium thiosulfate to quench the alkylating capability before disposal.[1]

Part 5: Experimental Protocol: Synthesis of a Phenanthridinium Derivative

Objective: To synthesize a quaternary phenanthridinium salt (common in fluorescent probe development) using 6-CMP.

Reagents:

- **6-(Chloromethyl)phenanthridine** (1.0 eq)[1]
- Target Tertiary Amine (e.g., Dimethyl-amine derivative) (1.2 eq)[1]
- Solvent: Anhydrous Acetonitrile (MeCN) or DMF.[1]

Workflow:

- Preparation: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve 6-CMP in anhydrous MeCN. Note: If the solution is cloudy, filter quickly to remove hydrolyzed insolubles.[1]
- Addition: Add the amine dropwise at Room Temperature (RT).
- Reflux: Heat to 60–80°C for 4–12 hours. Monitor via TLC (Mobile phase: 10% MeOH in DCM). The product (salt) often precipitates or stays at the baseline.[1]

- Isolation:
 - If precipitate forms: Cool to 0°C, filter, and wash with cold diethyl ether.[1]
 - If soluble: Evaporate solvent, redissolve in minimal MeOH, and precipitate with Et₂O.[1]
- Validation: Check ¹H NMR. The benzylic -CH₂- signal will shift significantly downfield (often >5.5 ppm) upon quaternization.[1]

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